

# challenges in long-term organ preservation with Viaspan

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## Compound of Interest

Compound Name: Viaspan

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## Viaspan Technical Support Center

Welcome to the technical support center for **Viaspan** organ preservation solution. This guide is designed for researchers, scientists, and drug development professionals to address common challenges and questions encountered during the long-term preservation of organs for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is **Viaspan** and what is its primary mechanism of action?

A1: **Viaspan**, also known as University of Wisconsin (UW) solution, is a specialized, intracellular-like solution designed for the hypothermic preservation of organs.<sup>[1][2]</sup> Its development was a landmark in organ transplantation, significantly extending the viable ex-vivo storage time for organs like the liver, kidney, and pancreas.<sup>[1][2][3][4]</sup> The core mechanism involves suppressing cellular metabolism and preventing hypothermia-induced cell swelling and injury during cold storage.<sup>[1]</sup> It achieves this through a carefully balanced composition of impermeant substances, antioxidants, and energy precursors.<sup>[1][5]</sup>

Q2: What are the key components of **Viaspan** and their functions?

A2: The efficacy of **Viaspan** is attributed to its unique combination of components that provide osmotic support, prevent edema, counteract oxidative stress, and support energy metabolism.<sup>[3][5]</sup> Key components include lactobionate and raffinose as impermeants to prevent cell

swelling, hydroxyethyl starch (HES) to maintain oncotic pressure and reduce edema, and antioxidants like glutathione and allopurinol to scavenge free radicals.[1][3] Adenosine is also included as a substrate for ATP resynthesis upon reoxygenation.[1]

Q3: What is the recommended storage temperature for organs in **Viaspan**?

A3: For optimal preservation and to slow metabolic processes, organs should be stored in **Viaspan** at a temperature of 2°C to 8°C.[6][7] It is critical to avoid freezing the solution or the organ.[7]

Q4: Is **Viaspan** considered the "gold standard" for organ preservation?

A4: **Viaspan** (UW solution) is often referred to as the gold standard for organ preservation, particularly for abdominal organs, and serves as a benchmark against which new solutions are compared.[1][3] However, it is important to note that other solutions have been developed that may be superior in some respects or for specific organs.[2][3][8]

Q5: Can **Viaspan** be used for all organs?

A5: **Viaspan** was initially developed for pancreas preservation and its use was quickly extended to livers and kidneys.[2][3] It has been shown to be effective for these abdominal organs.[1][5] While it has also been used for hearts, other solutions are often favored for thoracic organs like the lungs.[3][9][10]

## Troubleshooting Guide

Problem 1: Evidence of significant cellular edema in preserved tissue.

- Possible Cause: Inadequate osmotic or oncotic support.
- Troubleshooting Steps:
  - Verify Solution Composition: Ensure the **Viaspan** solution used has the correct concentrations of impermeants (lactobionate, raffinose) and the colloid hydroxyethyl starch (HES).[1][3] HES is critical for providing oncotic pressure to prevent interstitial edema.[1]
  - Review Flushing Protocol: Confirm that the organ was thoroughly flushed to remove all blood before storage. An inadequate flush can lead to vascular obstruction and uneven

solution distribution.

- Check for Leaks: Ensure the storage container is properly sealed to prevent any dilution or contamination of the preservation solution.[7]

Problem 2: High levels of lactate dehydrogenase (LDH) release upon reperfusion, indicating cellular injury.

- Possible Cause: Increased cellular injury during prolonged cold storage.
- Background: Research on liver microorgans has shown that after 48 hours of cold storage, **Viaspan** preservation can lead to a statistically higher LDH release compared to some newer, alternative solutions.[1][11] This suggests a potential limitation in preventing cellular injury during extended preservation times.
- Troubleshooting Steps:
  - Minimize Preservation Time: If possible, reduce the duration of cold storage. Studies on small intestines have shown that histopathological changes can occur after just 6-9 hours of preservation in **Viaspan**. [12]
  - Ensure Rapid and Consistent Cooling: The organ should be cooled quickly and maintained at a stable 2-8°C to minimize metabolic activity and injury.[6]
  - Consider Alternative Solutions: For very long-term experiments, it may be worth evaluating alternative preservation solutions that have shown lower LDH release in comparative studies.[11]

Problem 3: Potential for microbial contamination.

- Possible Cause: **Viaspan**, like any solution, can be subject to contamination. There has been a past alert regarding potential contamination with *Bacillus cereus*. [13]
- Troubleshooting Steps:
  - Aseptic Technique: Always use strict aseptic techniques when handling **Viaspan** and during the organ procurement and flushing process.

- Inspect Solution: Do not use the solution if it appears cloudy or contains particulate matter. The manufacturer provides instructions for filtration.[7]
- Monitor Experiments: For in-vivo experiments, monitor recipients for any signs of infection. If an infection is suspected, *B. cereus* should be considered a potential cause rather than a simple contaminant.[13]

## Data and Protocols

### Viaspan Composition

The following table summarizes the approximate concentrations of the key components in **Viaspan** (UW Solution).

Component	Concentration	Primary Role in Preservation
Potassium Lactobionate	100 mM	Impermeant; prevents cellular swelling (edema).[1][2][3]
KH <sub>2</sub> PO <sub>4</sub>	25 mM	Buffer; provides phosphate.[2][3]
MgSO <sub>4</sub>	5 mM	Membrane stabilizer.[2][3]
Raffinose	30 mM	Impermeant; contributes to osmotic concentration.[1][2][3]
Adenosine	5 mM	Substrate for ATP synthesis upon reperfusion.[1][2][3]
Glutathione (reduced)	3 mM	Antioxidant; scavenges reactive oxygen species.[1][2][3]
Allopurinol	1 mM	Antioxidant; xanthine oxidase inhibitor.[1][2][3]
Hydroxyethyl Starch (HES)	50 g/L	Colloid; prevents interstitial edema.[1][2][3]

## Comparative Experimental Data: Cellular Injury Marker

This table presents data from a study comparing LDH release from liver microorgans (LMOs) after cold storage in **Viaspan®** versus a novel solution, BG35.

Preservation Solution	LDH Release (% of total)
Control LMOs	6.0% ± 2.3%
BG35	6.2% ± 1.7%
Viaspan®	14.3% ± 1.1%

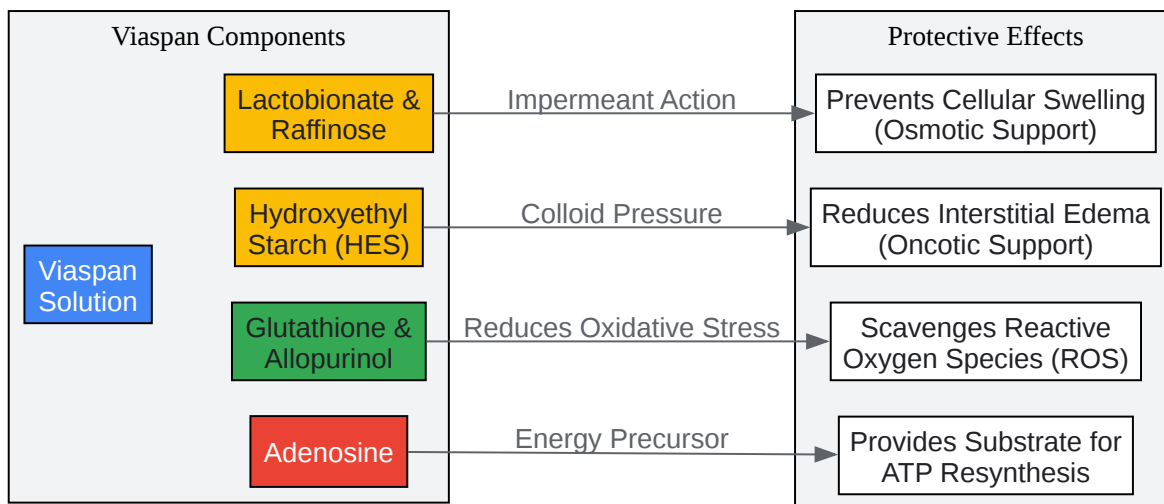
Data from a study on rat liver microorgans after cold preservation and 120 minutes of perfusion.  
[\[11\]](#)

## General Experimental Protocol for Organ Preservation

- Preparation: Chill the **Viaspan** solution to 2-8°C before use.[\[6\]](#) Prepare a sterile field for the organ procurement and preservation procedure.
- Organ Procurement: Excise the target organ using standard surgical techniques, minimizing warm ischemia time.
- Vascular Flush: Cannulate the primary artery of the organ. Begin flushing the organ's vascular system with the chilled **Viaspan** solution. Continue the flush until the effluent is clear and free of blood.
- Static Cold Storage: Transfer the flushed organ to a sterile container filled with fresh, chilled **Viaspan** solution, ensuring the organ is fully submerged.
- Sealing and Transport: Seal the container aseptically. Place this primary container inside a well-insulated transport container surrounded by melting ice, ensuring the ice does not come into direct contact with the organ.[\[7\]](#)
- Storage: Maintain the organ at 2-8°C for the duration of the preservation period.[\[6\]](#)[\[7\]](#)

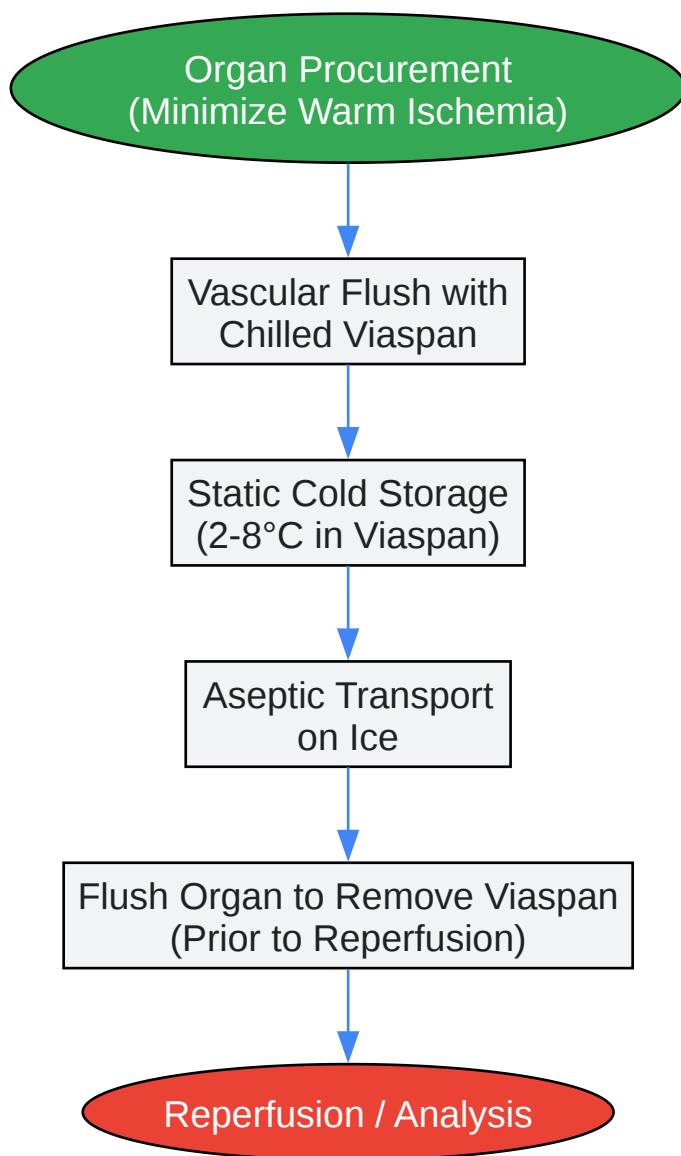
- Pre-Reperfusion: Before transplantation or experimental reperfusion, the donor organ must be flushed free of the **Viaspan** solution.<sup>[7]</sup>

## Visual Guides and Workflows



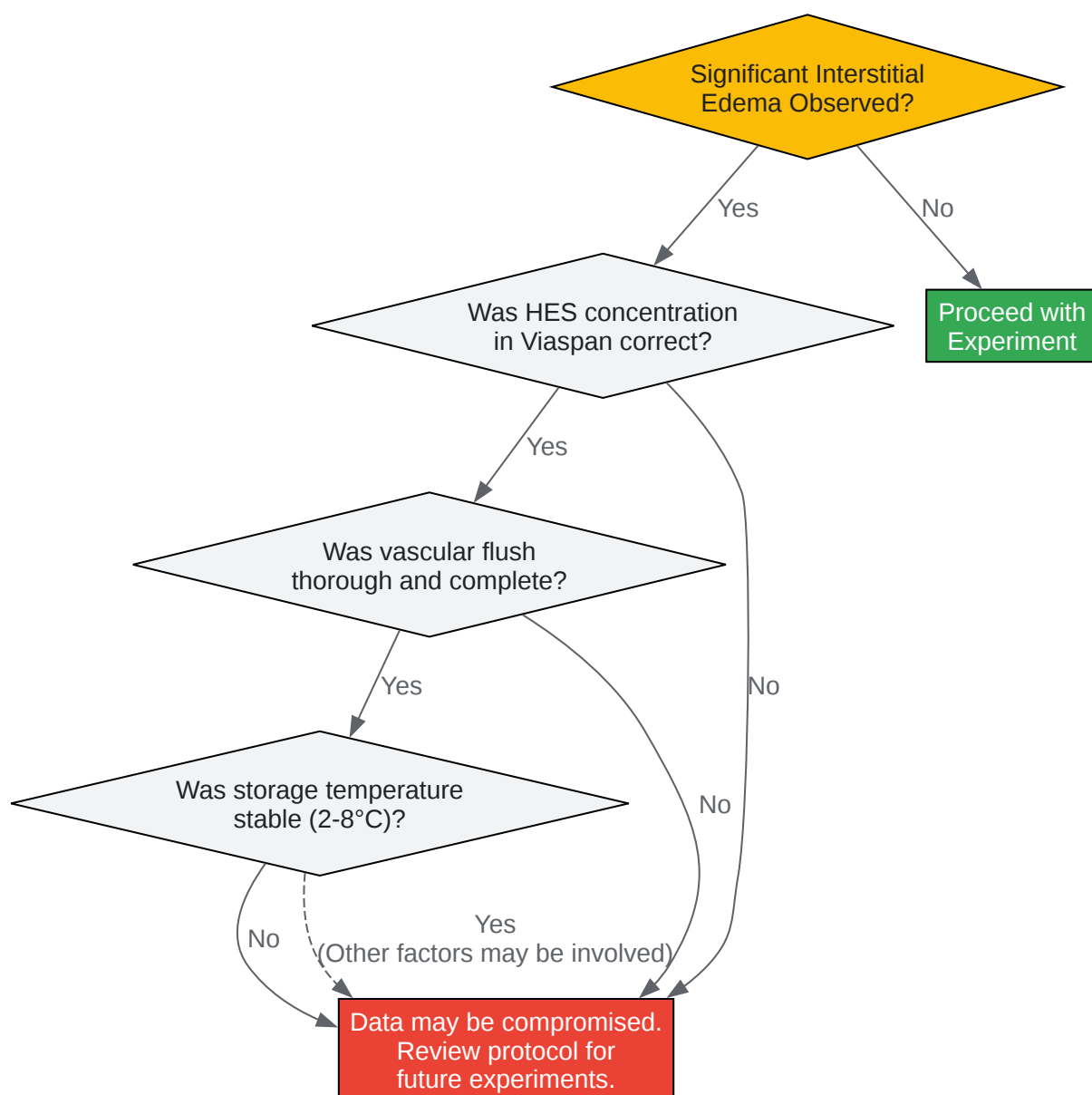
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Caption: Core mechanism of **Viaspan**'s protective effects.



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Caption: General experimental workflow for organ preservation.



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Caption: Troubleshooting decision tree for cellular edema.

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